

# Technical Data Sheet: Nonyl 7-bromoheptanoate

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## Compound of Interest

Compound Name: Nonyl 7-bromoheptanoate

Cat. No.: B15551566

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Audience: Researchers, scientists, and drug development professionals.

This document provides a detailed calculation of the molecular weight of **Nonyl 7-bromoheptanoate**, a crucial parameter for experimental design and data analysis in research and development.

## Determination of Molecular Formula

The chemical name "**nonyl 7-bromoheptanoate**" provides the necessary information to deduce its molecular structure and formula.

- Heptanoate: This indicates a seven-carbon carboxylic acid derivative. The "-oate" suffix signifies an ester.
- 7-bromo: A bromine atom is substituted at the seventh carbon of the heptanoate backbone.
- Nonyl: A nine-carbon alkyl chain (nonyl group) is attached to the ester's oxygen atom.

Based on this nomenclature, the chemical structure is  $\text{Br}-(\text{CH}_2)_6-\text{COO}-(\text{CH}_2)_8-\text{CH}_3$ .

The molecular formula is determined by summing the atoms:

- Carbon (C): 7 (from heptanoate) + 9 (from nonyl) = 16
- Hydrogen (H): 12 (from the bromo-heptanoyl chain) + 19 (from the nonyl chain) = 31
- Bromine (Br): 1

- Oxygen (O): 2 (from the ester group)

Thus, the molecular formula for **nonyl 7-bromoheptanoate** is  $C_{16}H_{31}BrO_2$ .

## Molecular Weight Calculation

The molecular weight is calculated by summing the atomic weights of each constituent atom in the molecule. The standard atomic weights used are provided by the International Union of Pure and Applied Chemistry (IUPAC).

Element	Symbol	Atomic Weight (amu)	Count	Total Weight (amu)
Carbon	C	12.011	16	192.176
Hydrogen	H	1.008	31	31.248
Bromine	Br	79.904[1][2][3]	1	79.904
Oxygen	O	15.999	2	31.998

The sum of these values provides the molecular weight of the compound.

Parameter	Value
Molecular Formula	$C_{16}H_{31}BrO_2$
Calculated Molecular Weight	335.33 g/mol

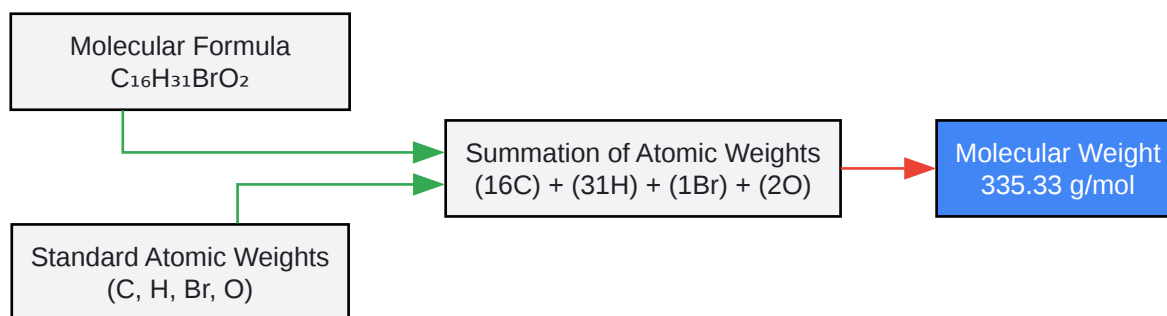
## Experimental Protocols and Signaling Pathways

The calculation of a compound's molecular weight is a theoretical determination based on its atomic composition and established atomic weights. As such, experimental protocols for its determination (e.g., mass spectrometry) are not detailed here. This document's scope is confined to the computational derivation of this fundamental chemical property.

Similarly, signaling pathway diagrams are used to visualize biological processes and molecular interactions, which are not relevant to the intrinsic molecular weight of a chemical compound.

## Visualization of Molecular Weight Calculation

The following diagram illustrates the logical workflow for calculating the molecular weight from the compound's formula and the atomic weights of its constituent elements.



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Logical workflow for molecular weight determination.

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## References

- 1. Methyl 7-bromoheptanoate | C<sub>8</sub>H<sub>15</sub>BrO<sub>2</sub> | CID 554086 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 29823-18-5|Ethyl 7-bromoheptanoate|BLD Pharm [bldpharm.com]
- 3. 123469-92-1|Ethyl 7-bromo-2,2-dimethylheptanoate|BLD Pharm [bldpharm.com]
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